

Safeguarding Your Research: A Comprehensive Guide to Handling 1,2,5-Trimethylpyrrole

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Compound of Interest

Compound Name: **1,2,5-Trimethylpyrrole**

Cat. No.: **B147585**

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For Immediate Use by Laboratory Personnel

This document provides essential safety protocols and logistical procedures for the handling and disposal of **1,2,5-Trimethylpyrrole**. Adherence to these guidelines is critical for ensuring the safety of all laboratory personnel and maintaining compliance with environmental regulations. **1,2,5-Trimethylpyrrole** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.

Essential Safety and Handling Information

Proper personal protective equipment (PPE) is the first line of defense against chemical exposure. The following tables summarize the key safety data for **1,2,5-Trimethylpyrrole** and the recommended PPE for its handling.

Table 1: Key Safety Data for **1,2,5-Trimethylpyrrole**

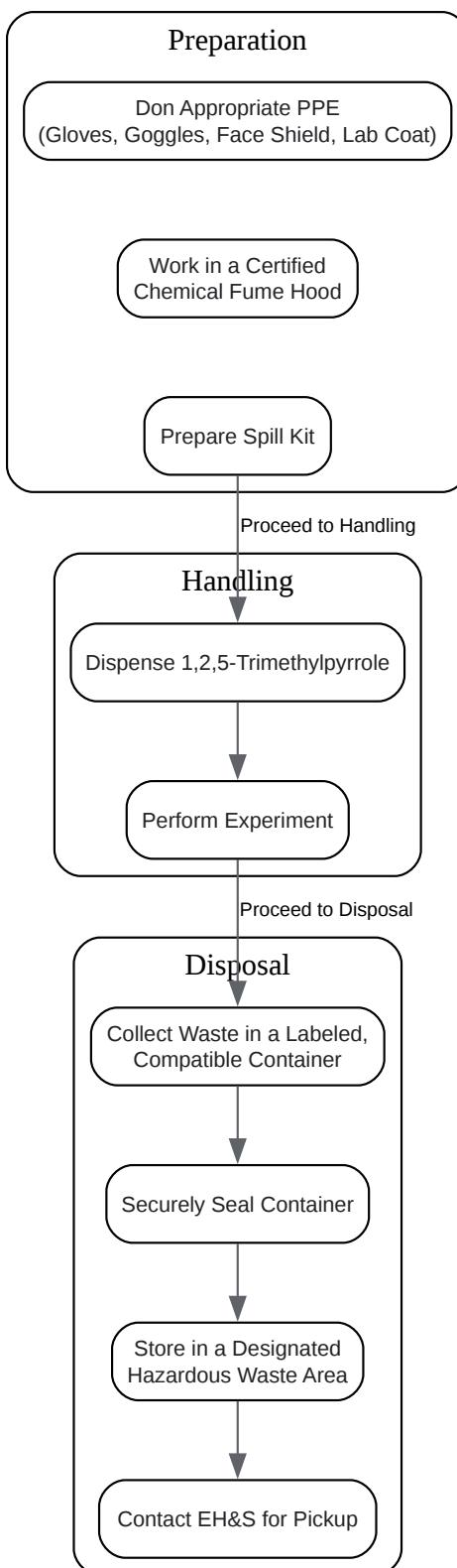
Property	Value
CAS Number	930-87-0
Molecular Formula	C ₇ H ₁₁ N
Molecular Weight	109.17 g/mol
Appearance	Colorless to light yellow liquid
Flash Point	52 °C (125.6 °F) - closed cup [1]
Boiling Point	173 °C (343.4 °F) [1]
Density	0.807 g/mL at 25 °C (77 °F) [1]
Hazards	Flammable liquid and vapor, Skin irritant, Eye irritant, May cause respiratory irritation [1] [2]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Butyl rubber or Viton™ gloves. Nitrile gloves may offer limited splash protection but should be changed immediately upon contact. [3]	Provides the most comprehensive protection against potential skin absorption and irritation. General guidance suggests that nitrile gloves may have poor resistance to amines. [2] [4] Always consult the glove manufacturer's specific chemical resistance data.
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation. [1]
Respiratory Protection	A NIOSH-approved air-purifying respirator with an organic vapor (OV) cartridge (black color code).	Protects against inhalation of vapors that may cause respiratory tract irritation. The boiling point of 1,2,5-Trimethylpyrrole is 173°C, which is well above the 65°C threshold for standard OV cartridges. [5]
Skin and Body Protection	A flame-resistant lab coat and closed-toe shoes.	Protects against skin contact and in the event of a small fire.

Experimental Workflow: Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **1,2,5-Trimethylpyrrole**.



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Caption: Workflow for Safe Handling and Disposal of **1,2,5-Trimethylpyrrole**.

Detailed Methodologies

Spill Response Protocol

In the event of a spill, immediately alert others in the area and evacuate if necessary.

- Small Spills (in a chemical fume hood):
 - Use an absorbent material (e.g., vermiculite, sand) to contain the spill.
 - Carefully collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area with an appropriate solvent, followed by soap and water.
 - All materials used for cleanup should be disposed of as hazardous waste.
- Large Spills (outside a chemical fume hood):
 - Evacuate the laboratory and notify your supervisor and Environmental Health & Safety (EH&S) immediately.
 - Prevent the spread of vapors by closing the laboratory doors.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Plan

All waste containing **1,2,5-Trimethylpyrrole** must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid waste containing **1,2,5-Trimethylpyrrole** in a clearly labeled, compatible container with a secure cap.
 - The container must be labeled with the words "Hazardous Waste," the full chemical name "**1,2,5-Trimethylpyrrole**," and the approximate concentration.
 - Do not mix with incompatible waste streams.

- Waste Storage:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from sources of ignition.
 - Ensure secondary containment is in place to prevent the spread of material in case of a leak.
- Waste Pickup:
 - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup of the hazardous waste. Do not pour any amount of **1,2,5-Trimethylpyrrole** down the drain.

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